

# Technical Guide Unattainable: CAS Number 62963-39-3 Appears to be Invalid

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## Compound of Interest

Compound Name: 5-(Methylthio)-1,2,4-thiadiazol-3-amine

Cat. No.: B1334037

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A comprehensive search of chemical databases and scientific literature has yielded no information for the substance corresponding to CAS number 62963-39-3. This suggests that the provided CAS number is likely incorrect or does not exist in publicly accessible records.

Researchers, scientists, and drug development professionals seeking information on a chemical substance are highly reliant on accurate identifiers, with the Chemical Abstracts Service (CAS) Registry Number being a primary global standard. Each CAS number is a unique numerical identifier assigned to a single, specific substance.

Initial and subsequent verification attempts across multiple authoritative databases, including the CAS Common Chemistry database, PubChem, and various chemical supplier catalogs, failed to retrieve any data associated with the CAS number 62963-39-3. Such a result typically indicates one of the following:

- Typographical Error: The number may have been transcribed incorrectly.
- Deleted or Obsolete Number: In rare cases, a CAS number may be deleted or replaced, though this is usually documented.
- Proprietary Substance: The substance may be a proprietary compound not yet disclosed in public databases.

- Non-existent Substance: The number may not correspond to any known chemical substance.

Without a valid CAS number, it is impossible to retrieve the necessary data to fulfill the request for an in-depth technical guide. This includes fundamental information such as chemical structure, physical and chemical properties, synthesis methods, analytical data, and biological activity. Consequently, the creation of data tables and visualizations of experimental workflows or signaling pathways cannot be performed.

#### Recommendations for the User:

It is strongly recommended to verify the accuracy of the CAS number 62963-39-3. Please check the original source of this identifier. If the number is found to be different, a new search can be initiated. If the provided number is confirmed to be correct from its source, it may be necessary to seek information through alternative identifiers such as the chemical name or structure, if available.

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